

Stannous phosphate CAS number and material safety data

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Compound of Interest

Compound Name: *Stannous phosphate*

CAS No.: *16834-09-6*

Cat. No.: *B15803103*

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An In-depth Technical Guide to **Stannous Phosphate**: CAS Number and Material Safety Data

This technical guide provides comprehensive information on the chemical identity, material safety, and toxicological properties of **stannous phosphate**, with a focus on its CAS number and associated safety data. The content is intended for researchers, scientists, and professionals in drug development who handle or are investigating the use of this compound.

Chemical Identification

Stannous phosphate, often referred to as stannous pyrophosphate in technical literature, is an inorganic tin salt. It is crucial to use its CAS (Chemical Abstracts Service) number for unambiguous identification in research and regulatory documentation.

Identifier	Value
Chemical Name	Stannous Pyrophosphate
Synonyms	Tin(II) pyrophosphate, Ditin pyrophosphate, Pyrophosphoric acid tin(2+) salt[1]
CAS Number	15578-26-4[1]
Molecular Formula	Sn ₂ P ₂ O ₇ [2][3]
Molecular Weight	411.36 g/mol [4]

Physical and Chemical Properties

Stannous pyrophosphate is a white, odorless, amorphous powder at room temperature.[1][2][3]
It is stable under normal ambient conditions.[1]

Property	Value
Appearance	White to off-white amorphous powder[2][3]
Odor	Odorless[1][3]
Melting Point	>400°C (decomposes)[2][3][5]
Density	4.01 g/cm ³ [5]
Solubility	Insoluble in water; soluble in concentrated mineral acids and sodium pyrophosphate[2][3]
Stability	The product is stable under recommended storage conditions. It can undergo oxidation to tin(IV) when exposed to air, heat, or moisture.[3]

Toxicological Data

The primary available toxicological data for stannous pyrophosphate is its acute oral toxicity, expressed as an LD50 (Lethal Dose, 50%).

Test	Species	Route	Value
LD50	Rat	Oral	3805 mg/kg[6]

Toxicological Effects:

- **Acute Effects:** May be harmful if swallowed.[6] Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4][6]
- **Chronic Effects:** Prolonged or repeated exposure to tin salts may lead to headaches, fatigue, and digestive disturbances.[3] The substance is considered toxic to the lungs and mucous membranes with repeated exposure.

Experimental Protocols

While the specific experimental report for the LD50 value of stannous pyrophosphate is not publicly available, the determination of acute oral toxicity for chemical substances is highly standardized. The following is a detailed methodology based on the OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure, which is a common and ethically preferred method for minimizing animal use.

Objective: To determine the median lethal dose (LD50) of a substance following a single oral administration.

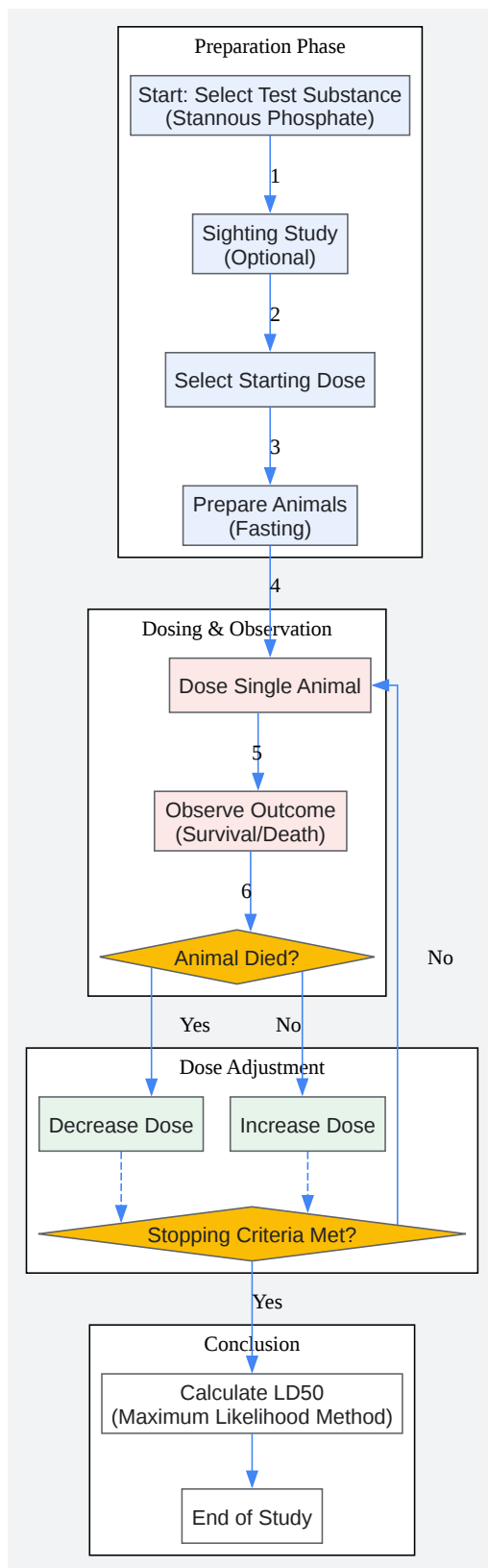
Principle of the Up-and-Down Procedure (UDP): This method involves dosing single animals sequentially. The dose for each subsequent animal is adjusted up or down depending on the outcome (survival or death) of the previous animal. This approach efficiently converges on the LD50.

Methodology:

- **Test Animals:** Healthy, young adult rats of a standard laboratory strain are used. Typically, females are preferred as they are often slightly more sensitive. The animals are acclimatized to laboratory conditions for at least 5 days before the study.
- **Housing and Feeding:** Animals are housed individually. Standard laboratory diet and drinking water are provided ad libitum, except for a brief fasting period before dosing.

- Preparation of the Substance: Stannous pyrophosphate, being a solid insoluble in water, would typically be suspended in an appropriate vehicle (e.g., 0.5% methylcellulose) to create a uniform and stable suspension for oral administration.
- Administration of Doses:
 - Animals are fasted (food, but not water) overnight prior to dosing.
 - The substance is administered as a single dose by gavage using a stomach tube.
 - The volume administered is kept constant by varying the concentration of the test substance in the vehicle.
- Dosing Procedure (Up-and-Down Method):
 - Sighting Study: A preliminary study may be conducted to determine the appropriate starting dose.
 - Main Study: The first animal is dosed at the best estimate of the LD50.
 - If the animal survives, the dose for the next animal is increased by a constant factor (e.g., 3.2).
 - If the animal dies, the dose for the next animal is decreased by the same factor.
 - This process is repeated for a series of animals until one of the stopping criteria is met (e.g., a specified number of reversals in outcome have occurred).
- Observation Period: Animals are observed for 14 days post-administration.^[7] Special attention is given during the first 30 minutes, periodically during the first 24 hours, and daily thereafter.^[7]
- Clinical Observations: All signs of toxicity are recorded, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and behavior.^[7] Body weight is recorded weekly.
- Pathology: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy. Animals that die during the study are also necropsied.

- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the sequence of outcomes (survival or death) and the corresponding doses.



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Caption: Workflow for an acute oral toxicity study using the Up-and-Down Procedure (OECD 425).

Material Safety and Handling

Comprehensive safety protocols are essential when handling stannous pyrophosphate in a laboratory or industrial setting.

GHS Hazard Classification:

- Skin Irritation: Category 2 (Causes skin irritation)[4]
- Eye Irritation: Category 2 (Causes serious eye irritation)[4]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (May cause respiratory irritation)[4]
- Acute Toxicity (Oral): May be harmful if swallowed[6]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[6]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[6]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[6]

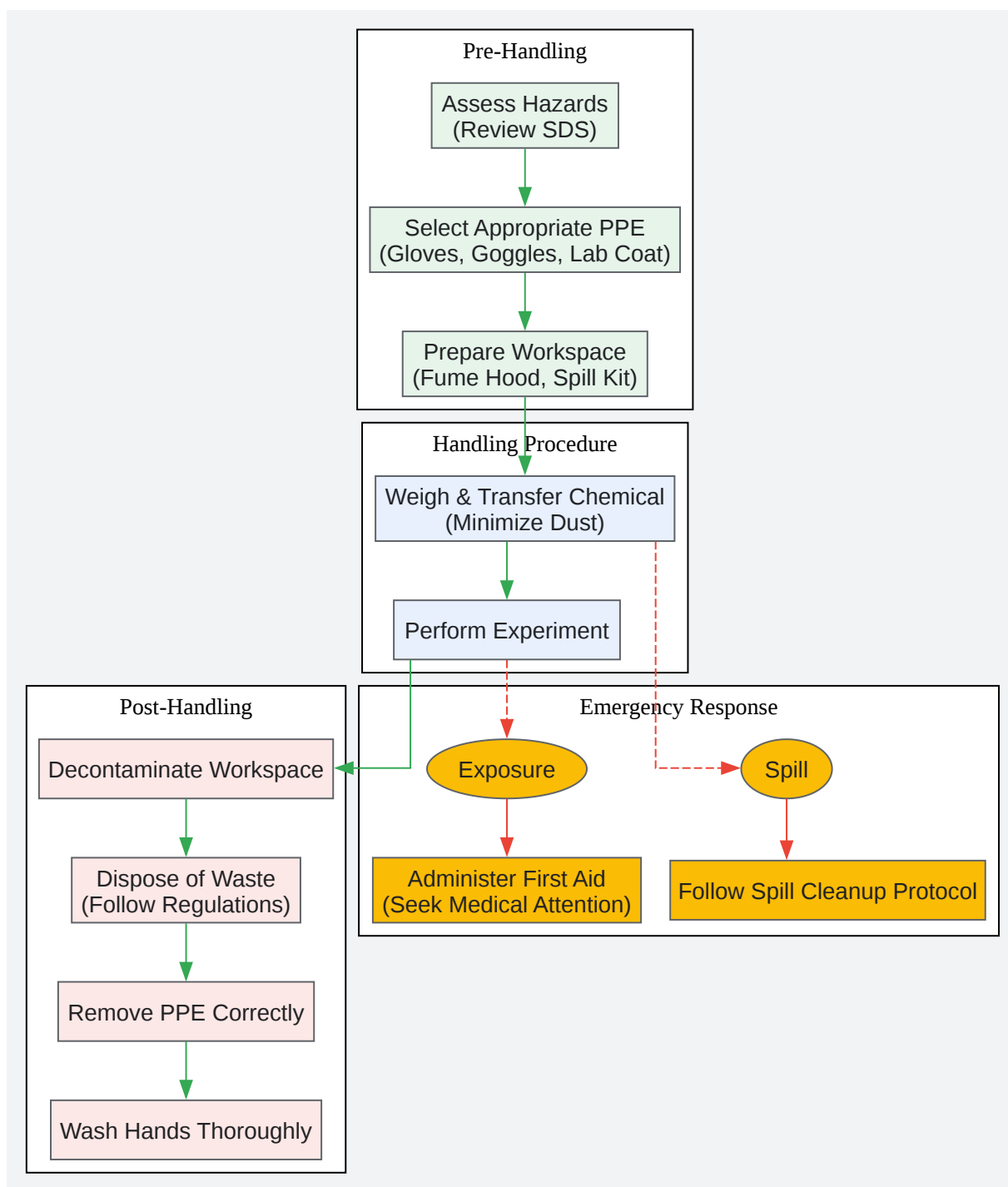
Handling and Storage:

- Handling: Avoid contact with skin and eyes and avoid the formation of dust and aerosols.[6]
Use with adequate ventilation.[8]

- Storage: Store in a cool, dry, and well-ventilated area.[\[8\]](#)[\[9\]](#) Keep the container tightly closed and sealed.[\[6\]](#)[\[8\]](#) Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[8\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[6\]](#)
- Skin Protection: Handle with gloves and wear a lab coat or other protective clothing.[\[6\]](#)[\[9\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[\[8\]](#)



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Caption: A logical workflow for the safe handling of **stannous phosphate** in a laboratory setting.

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